

# Application Notes and Protocols for the Synthesis of 5-Nitronicotinic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Nitronicotinic acid

Cat. No.: B120788

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This document provides a detailed experimental protocol for the synthesis of **5-Nitronicotinic acid**, a valuable intermediate in pharmaceutical and chemical research. The described methodology is based on the direct nitration of nicotinic acid using a mixed acid system of concentrated nitric and sulfuric acids. This application note includes a step-by-step procedure, a summary of quantitative data, and a visual representation of the experimental workflow to ensure reproducibility and clarity for researchers in drug development and organic synthesis.

## Introduction

**5-Nitronicotinic acid** is a key building block in the synthesis of various heterocyclic compounds, including those with potential biological activity. Its structure, featuring both a carboxylic acid and a nitro group on the pyridine ring, allows for diverse chemical modifications. The protocol outlined below describes a standard and effective method for its preparation from the readily available starting material, nicotinic acid.

## Data Presentation

Parameter	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>4</sub> N <sub>2</sub> O <sub>4</sub>	[1]
Molecular Weight	168.11 g/mol	[1]
Appearance	Light yellow to yellow solid	[2]
Melting Point	171-173 °C	
Purity (Typical)	>95%	[2]
Solubility	DMSO (Slightly), Methanol (Slightly)	

## Experimental Protocol: Synthesis of 5-Nitronicotinic Acid via Nitration

This protocol details the synthesis of **5-Nitronicotinic acid** through the electrophilic nitration of nicotinic acid.

Materials:

- Nicotinic acid
- Concentrated sulfuric acid (98%)
- Concentrated nitric acid (70%)
- Crushed ice
- Distilled water
- Sodium bicarbonate (for neutralization)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel

- Ice bath
- Heating mantle with temperature controller
- Büchner funnel and filter paper
- pH paper

#### Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, carefully add concentrated sulfuric acid.
- **Cooling:** Place the flask in an ice bath and allow the sulfuric acid to cool to 0-5 °C with gentle stirring.
- **Addition of Nicotinic Acid:** Slowly and portion-wise, add nicotinic acid to the cold sulfuric acid. Ensure the temperature is maintained below 10 °C during the addition. Stir the mixture until all the nicotinic acid has dissolved.
- **Preparation of Nitrating Mixture:** In a separate beaker, prepare the nitrating mixture by carefully adding concentrated nitric acid to an equal volume of concentrated sulfuric acid. Allow this mixture to cool.
- **Nitration:** Slowly add the cold nitrating mixture to the solution of nicotinic acid in sulfuric acid using a dropping funnel. The temperature of the reaction mixture should be strictly maintained between 0-10 °C throughout the addition.
- **Reaction Progression:** After the addition is complete, allow the reaction mixture to stir at a controlled temperature (e.g., room temperature or slightly elevated, to be optimized based on reaction monitoring) for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, carefully pour the reaction mixture onto a large beaker filled with crushed ice with vigorous stirring. A precipitate of **5-Nitronicotinic acid** should form.

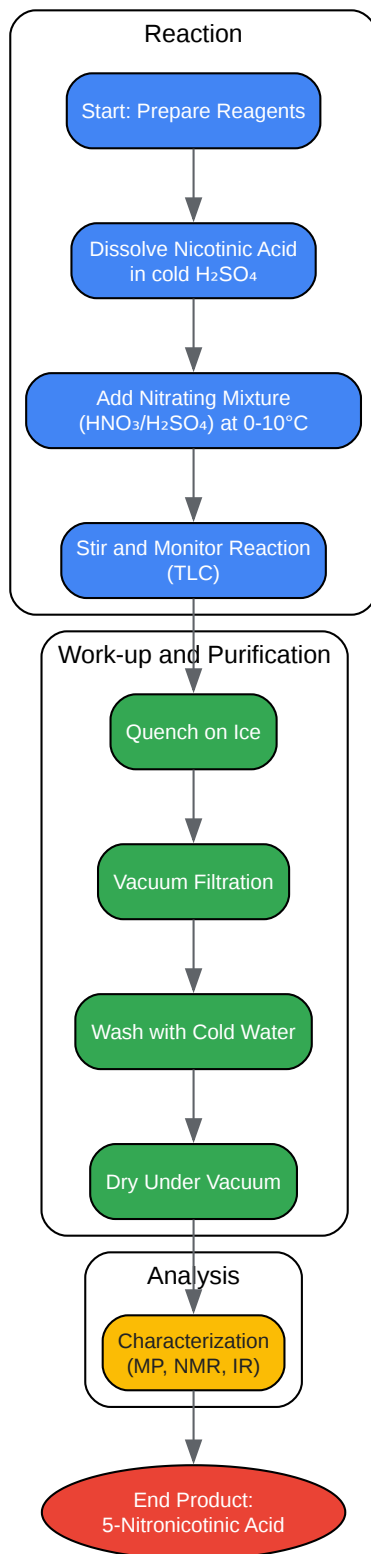
- Isolation: Isolate the solid product by vacuum filtration using a Büchner funnel.
- Washing: Wash the collected solid with copious amounts of cold distilled water until the washings are neutral to pH paper. This step is crucial to remove any residual acid.
- Drying: Dry the purified product under vacuum to obtain **5-Nitronicotinic acid** as a solid.

Purification (Optional):

If further purification is required, the crude **5-Nitronicotinic acid** can be recrystallized from a suitable solvent system, such as an ethanol-water mixture.

## Mandatory Visualization

## Experimental Workflow for the Synthesis of 5-Nitronicotinic Acid

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **5-Nitronicotinic acid**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 2047-49-6 | 5-Nitronicotinic acid - Synblock [synblock.com]
- 2. 5-Nitronicotinic acid | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [Application Notes and Protocols for the Synthesis of 5-Nitronicotinic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120788#experimental-protocol-for-the-synthesis-of-5-nitronicotinic-acid]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)